

Pik-75 stability in DMSO and culture media

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Compound of Interest

Compound Name: *Pik-75*

Cat. No.: *B1354059*

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Pik-75 Technical Support Center

Welcome to the technical support center for **Pik-75**, a potent inhibitor of phosphoinositide 3-kinase (PI3K). This guide provides essential information for researchers, scientists, and drug development professionals to ensure the successful application of **Pik-75** in their experiments. Here you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is **Pik-75** and what is its primary target?

A1: **Pik-75** is a potent and selective inhibitor of the p110 α isoform of phosphoinositide 3-kinase (PI3K).[1][2] It also shows inhibitory activity against DNA-dependent protein kinase (DNA-PK).[3] The PI3K pathway is a critical signaling cascade that regulates cell growth, proliferation, survival, and metabolism.[4][5]

Q2: How should I prepare a stock solution of **Pik-75**?

A2: **Pik-75** is soluble in dimethyl sulfoxide (DMSO).[6][7] It is recommended to prepare a concentrated stock solution, for example, at 10 mM in anhydrous DMSO.[1] Store the stock solution in aliquots at -20°C or -80°C to minimize freeze-thaw cycles.[3]

Q3: What is the recommended final concentration of DMSO in my cell culture experiments?

A3: To avoid solvent-induced artifacts, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically not exceeding 0.1% to 0.5%. It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.

Q4: Is **Pik-75** stable in solution?

A4: **Pik-75** has been noted to have limited stability in aqueous solutions and in vivo.^{[2][8]} This instability can impact the reproducibility of experimental results. It is recommended to prepare fresh dilutions in culture media for each experiment from a frozen DMSO stock. For long-term experiments, the stability of **Pik-75** under your specific experimental conditions should be verified.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---|--|---|
| Precipitation of Pik-75 upon dilution in aqueous culture media. | Pik-75 has poor aqueous solubility. Adding a concentrated DMSO stock directly to the aqueous medium can cause the compound to precipitate out of solution. | <ul style="list-style-type: none">- To avoid precipitation, first, perform serial dilutions of your concentrated DMSO stock in DMSO to a lower concentration. Then, add this intermediate dilution to your culture medium.- Ensure the final DMSO concentration in the culture medium is low (e.g., <0.1%).- Gently vortex or sonicate the solution after dilution to aid in solubilization. |
| Inconsistent or weaker than expected biological activity. | <ul style="list-style-type: none">- Degradation of Pik-75: The compound may have degraded in the stock solution due to improper storage or in the culture medium during prolonged incubation.- Precipitation: The actual concentration of soluble Pik-75 may be lower than intended due to precipitation. | <ul style="list-style-type: none">- Verify Stability: Perform a stability assessment of Pik-75 under your experimental conditions (see Experimental Protocols section).- Fresh Preparations: Always prepare fresh dilutions of Pik-75 in culture medium for each experiment from a frozen DMSO stock. Avoid using old or repeatedly freeze-thawed stock solutions.- Check for Precipitates: Visually inspect the culture medium for any signs of precipitation after adding Pik-75. If precipitation is observed, adjust the dilution method. |
| Cell toxicity or off-target effects. | <ul style="list-style-type: none">- High DMSO Concentration: The final concentration of DMSO in the culture medium may be too high, leading to solvent-induced toxicity.- Off- | <ul style="list-style-type: none">- Optimize DMSO Concentration: Ensure the final DMSO concentration is at a non-toxic level for your cell line. Always include a DMSO |

target Activity: At higher concentrations, Pik-75 may inhibit other kinases, leading to off-target effects.

vehicle control. - Dose-Response Curve: Perform a dose-response experiment to determine the optimal concentration of Pik-75 that inhibits the target pathway with minimal off-target effects.

Quantitative Data Summary

The following table summarizes the available quantitative data for **Pik-75**.

| Parameter | Solvent | Value | Reference |
|---------------------------|-----------------------|--------|-----------|
| Solubility | DMSO | ~5 mM | [6] |
| DMSO | 98 mg/mL (~214 mM) | [1] | |
| DMSO | 0.25 mg/mL (~0.55 mM) | [7] | |
| IC ₅₀ (p110α) | N/A (in vitro assay) | 5.8 nM | [3] |
| IC ₅₀ (p110β) | N/A (in vitro assay) | 1.3 μM | [3] |
| IC ₅₀ (p110γ) | N/A (in vitro assay) | 76 nM | [3] |
| IC ₅₀ (p110δ) | N/A (in vitro assay) | 510 nM | [3] |
| IC ₅₀ (DNA-PK) | N/A (in vitro assay) | 2 nM | [3] |

Note: The reported solubility in DMSO varies between suppliers. It is recommended to test the solubility of your specific lot of **Pik-75**.

Experimental Protocols

Protocol for Assessing the Stability of Pik-75 in DMSO and Culture Media

This protocol provides a general framework for determining the stability of **Pik-75**. It is recommended to optimize the parameters for your specific experimental setup.

Objective: To quantify the degradation of **Pik-75** over time in both DMSO and cell culture medium at relevant storage and incubation temperatures.

Materials:

- **Pik-75**
- Anhydrous DMSO
- Cell culture medium (e.g., DMEM, RPMI-1640) with serum and other supplements as used in your experiments
- HPLC system with a UV detector
- C18 reverse-phase HPLC column
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid or Trifluoroacetic acid (TFA)
- Incubators or water baths set at desired temperatures (e.g., 4°C, 25°C, 37°C)
- Microcentrifuge tubes

Procedure:

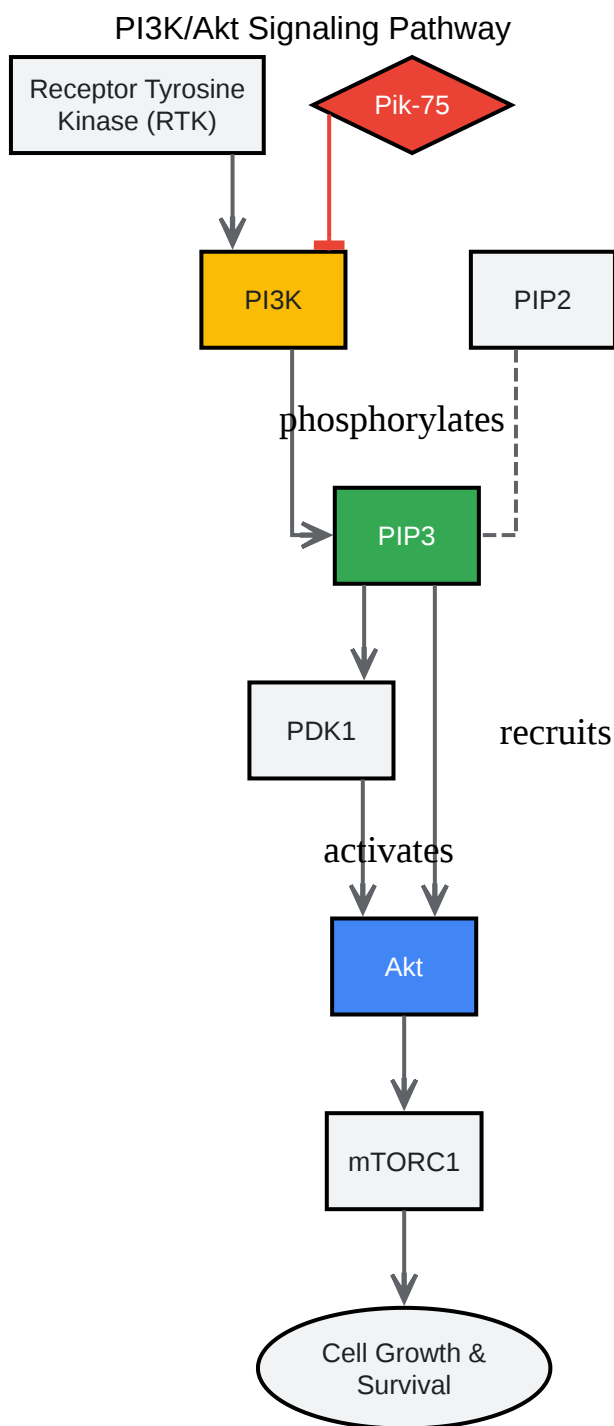
- Preparation of **Pik-75** Solutions:
 - Prepare a fresh 10 mM stock solution of **Pik-75** in anhydrous DMSO.
 - Prepare two sets of test solutions:
 - In DMSO: Dilute the 10 mM stock to 1 mM in DMSO.

- In Culture Medium: Dilute the 10 mM DMSO stock into pre-warmed (37°C) cell culture medium to a final concentration of 10 µM. Ensure the final DMSO concentration is ≤ 0.1%.
- Incubation:
 - Aliquot the prepared solutions into microcentrifuge tubes for each time point and temperature.
 - Incubate the tubes at the following temperatures:
 - DMSO solutions: -20°C, 4°C, and 25°C (room temperature).
 - Culture medium solutions: 37°C in a cell culture incubator.
 - Define your time points for analysis (e.g., 0, 2, 4, 8, 24, 48, and 72 hours). The time 0 sample should be analyzed immediately after preparation.
- Sample Analysis by HPLC:
 - At each time point, retrieve the respective tubes.
 - For the culture medium samples, precipitate proteins by adding 2 volumes of cold acetonitrile. Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins. Transfer the supernatant to a new tube for HPLC analysis.
 - Inject the samples into the HPLC system.
 - Example HPLC Conditions (to be optimized):
 - Column: C18, 4.6 x 150 mm, 5 µm
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A linear gradient from 10% to 90% B over 20 minutes.
 - Flow Rate: 1 mL/min

- Detection Wavelength: Scan for the optimal wavelength for **Pik-75** (e.g., based on its UV-Vis spectrum).
- Injection Volume: 10 μ L
- Data Analysis:
 - Identify the peak corresponding to **Pik-75** based on its retention time from the time 0 sample.
 - Integrate the peak area for **Pik-75** at each time point.
 - Calculate the percentage of **Pik-75** remaining at each time point relative to the time 0 sample.
 - Plot the percentage of **Pik-75** remaining versus time to determine the degradation kinetics and half-life ($t_{1/2}$) under each condition.

Visualizations

PI3K/Akt Signaling Pathway

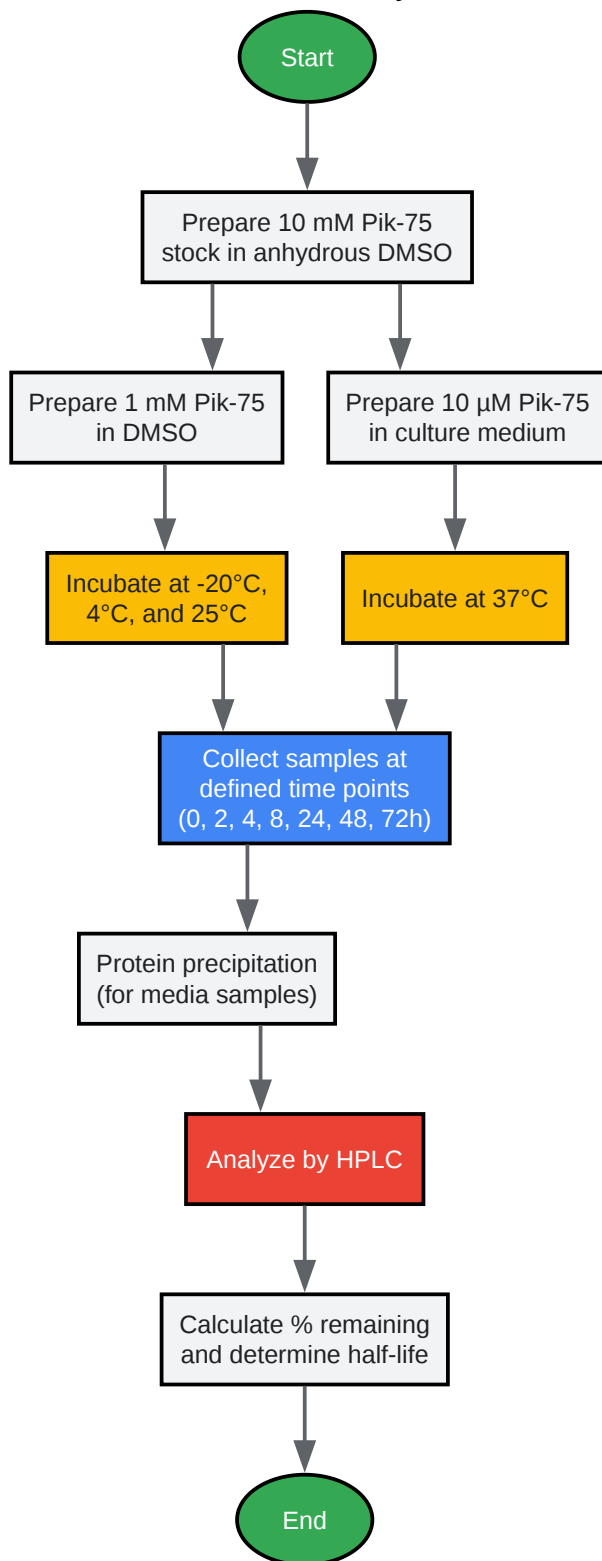


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Caption: The PI3K/Akt signaling pathway and the inhibitory action of **Pik-75**.

Experimental Workflow for **Pik-75** Stability Assessment

Workflow for Pik-75 Stability Assessment



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Caption: A generalized workflow for assessing the stability of **Pik-75**.

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